

Application Notes and Protocols for Studying Oxidative Stress Mechanisms with Crocin 2

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Compound of Interest

Compound Name: Crocin 2

Cat. No.: B190857

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These application notes provide a comprehensive overview of the use of **Crocin 2**, a bioactive carotenoid compound found in saffron, for investigating oxidative stress and its related cellular mechanisms. The following sections detail the key signaling pathways modulated by **Crocin 2**, quantitative data on its antioxidant effects, and detailed protocols for relevant in vitro experiments.

Introduction to Crocin 2 in Oxidative Stress Research

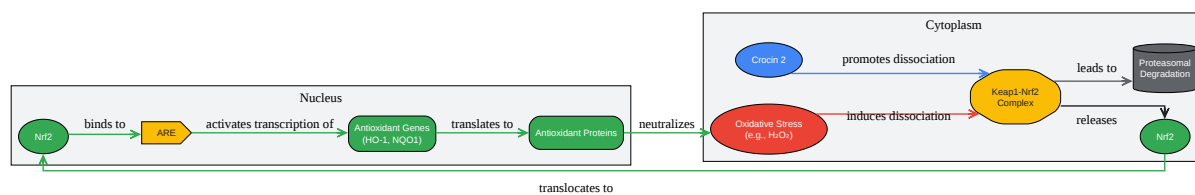
Crocin 2 and its parent compound, crocin, have demonstrated significant antioxidant and anti-inflammatory properties, making them valuable tools for studying the mechanisms underlying oxidative stress-related pathologies.^{[1][2][3]} Oxidative stress, characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products, is implicated in a wide range of diseases, including neurodegenerative disorders, cardiovascular diseases, and cancer.^[4] **Crocin 2** exerts its protective effects through various mechanisms, primarily by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a master regulator of the antioxidant response. It also modulates other key pathways, such as the Nuclear Factor-kappa B (NF-κB) and Phosphatidylinositol 3-kinase (PI3K)/Akt pathways, and influences apoptotic processes.

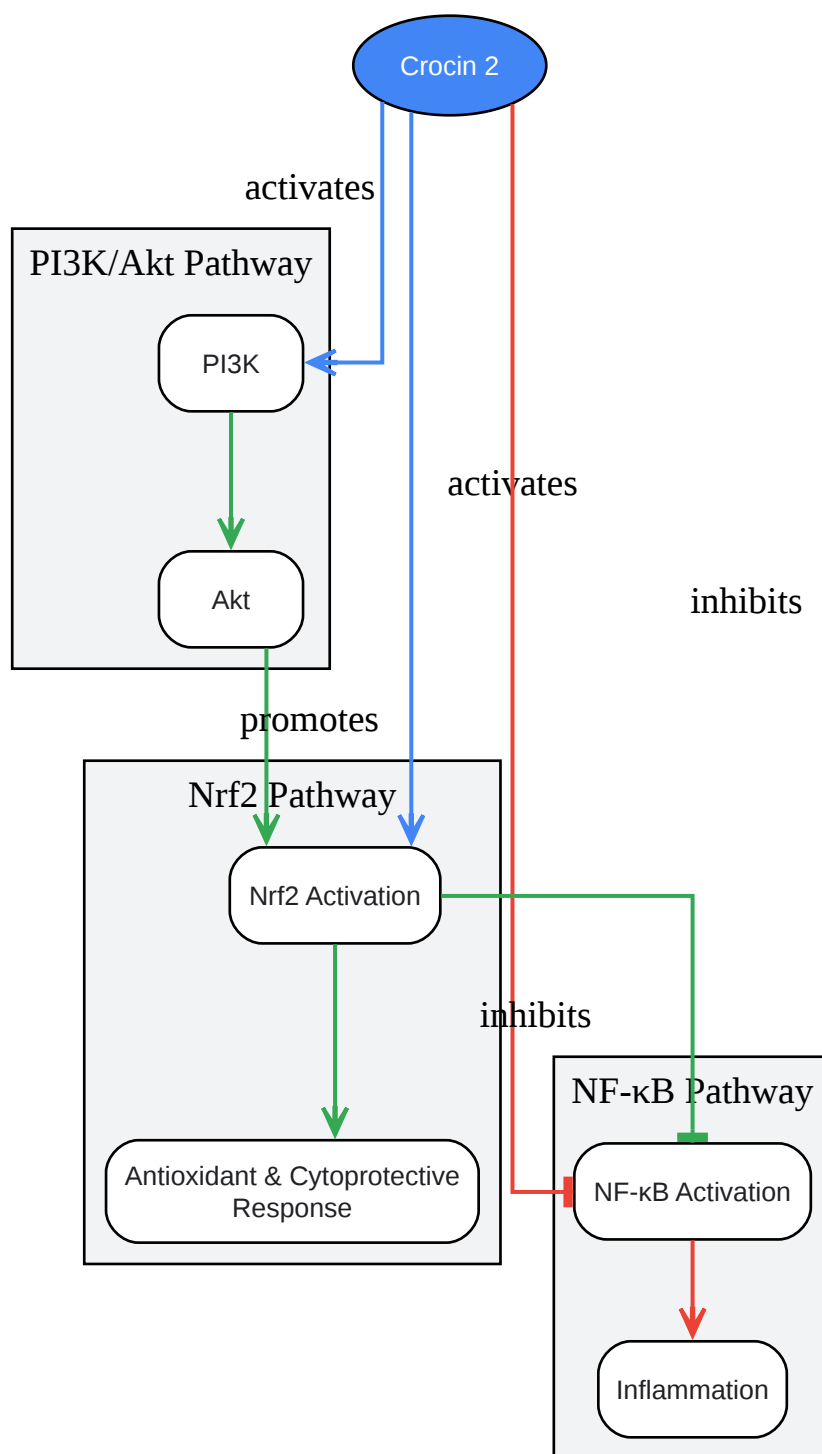
Key Signaling Pathways Modulated by Crocin 2

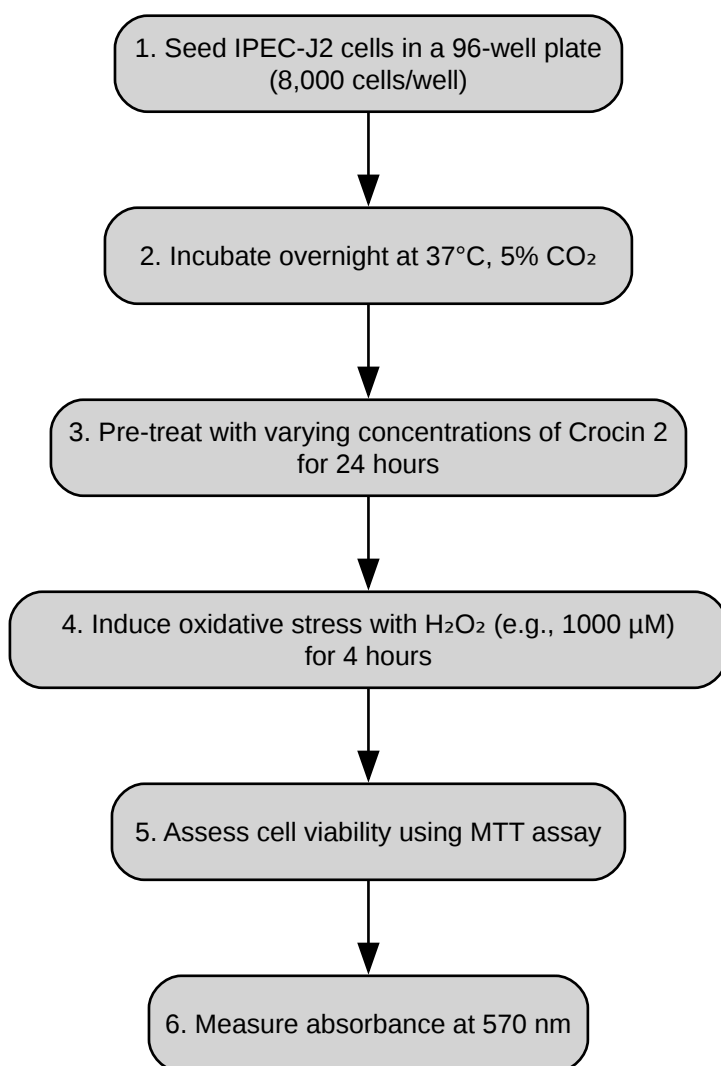
Crocin 2's antioxidant and cytoprotective effects are mediated through its interaction with several critical signaling pathways.

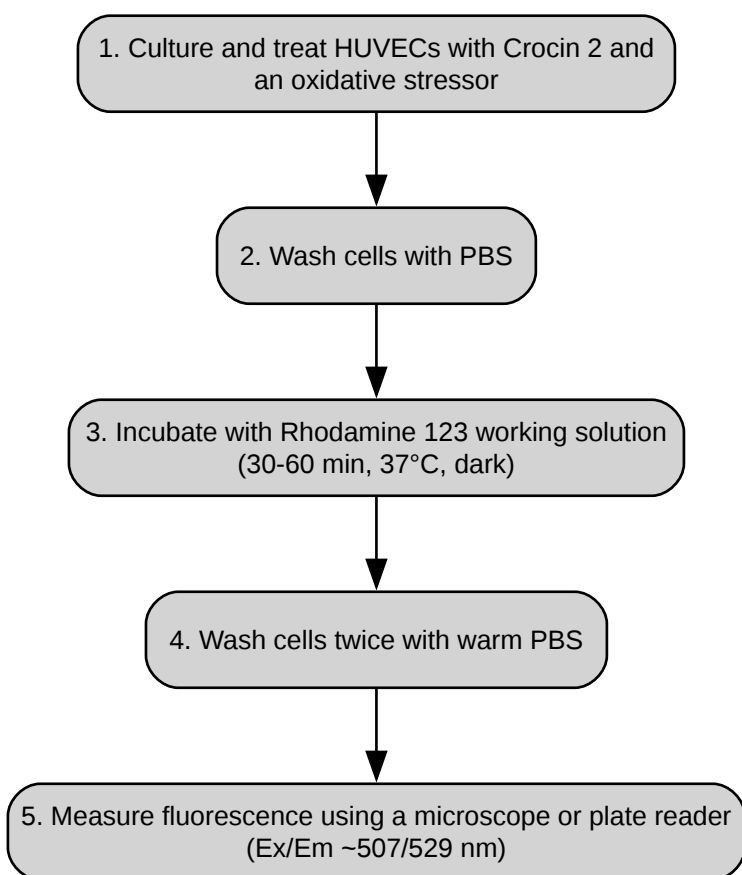
Nrf2/HO-1 Signaling Pathway

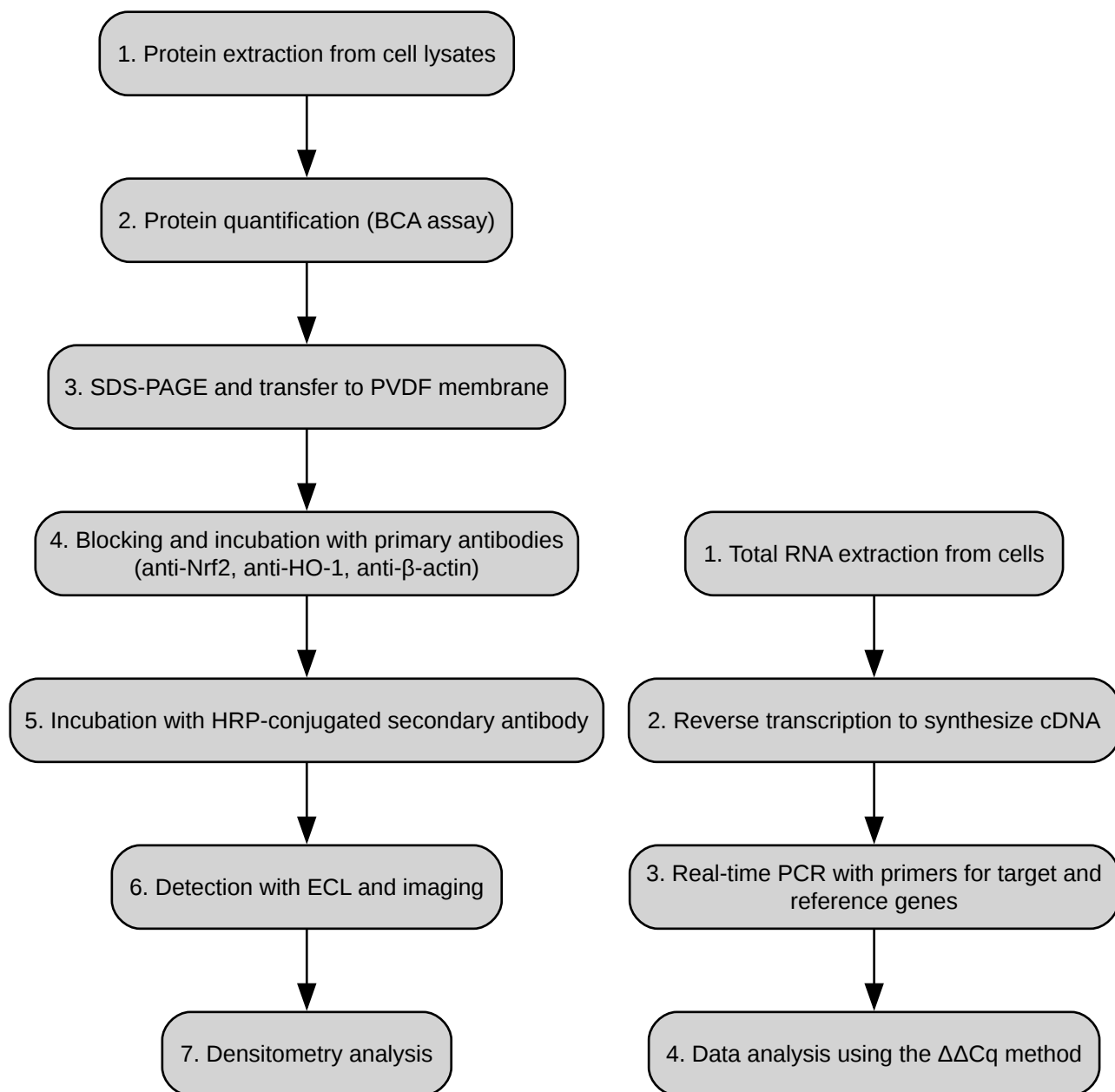
The Nrf2 pathway is a primary target of **Crocin 2** in mitigating oxidative stress. Under normal conditions, Nrf2 is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. In the presence of oxidative stress, **Crocin 2** can promote the dissociation of Nrf2 from Keap1, allowing Nrf2 to translocate to the nucleus. There, it binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant genes, including heme oxygenase-1 (HO-1) and NAD(P)H quinone oxidoreductase 1 (NQO1), leading to their increased expression. This cascade enhances the cell's capacity to neutralize ROS and protect against oxidative damage.











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